

Application Notes and Protocols: WWL123

Solubility in DMSO for in vitro Assays

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Compound of Interest

Compound Name: WWL123

Cat. No.: B570100

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **WWL123**, a potent and selective inhibitor of α/β -hydrolase domain 6 (ABHD6), in in vitro assays. Proper handling and solubilization of **WWL123** in Dimethyl Sulfoxide (DMSO) are critical for obtaining accurate and reproducible experimental results.

Introduction to WWL123

WWL123 is a carbamate-based small molecule that acts as a potent and selective inhibitor of ABHD6, a serine hydrolase that plays a key role in the endocannabinoid system by hydrolyzing the endocannabinoid 2-arachidonoylglycerol (2-AG).^[1] By inhibiting ABHD6, **WWL123** increases the levels of 2-AG, which can then modulate cannabinoid receptors.^[1] This mechanism of action makes **WWL123** a valuable tool for studying the physiological and pathological roles of the endocannabinoid system. **WWL123** has been investigated for its potential therapeutic effects in various conditions, including epilepsy, inflammation, and metabolic disorders.^{[1][2]} It is a brain-penetrant compound, making it suitable for both in vitro and in vivo studies.^[1]

Chemical Properties of WWL123

A summary of the key chemical properties of **WWL123** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₄ N ₂ O ₃	[2][3]
Molecular Weight	436.5 g/mol	[2][3]
CAS Number	1338574-83-6	[2][4]
Appearance	White to off-white solid	[2]
Purity	≥95% - ≥98% (HPLC)	[5]

Solubility of WWL123 in DMSO

Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **WWL123** for in vitro assays. However, solubility data from different suppliers varies. It is crucial to consider this variability when preparing solutions.

Supplier/Source	Reported Solubility in DMSO (mg/mL)	Reported Solubility in DMSO (mM)	Notes
TargetMol	0.9 mg/mL	2.06 mM	Sonication is recommended.[3]
MedchemExpress	1 mg/mL	2.29 mM	Requires ultrasonic and warming. Hygroscopic DMSO can impact solubility; use newly opened DMSO.[2]
Cayman Chemical	1 mg/ml	-	-
Tocris Bioscience	43.65 mg/mL	100 mM	-

Note: The significant discrepancy in reported solubility (ranging from ~1 mg/mL to ~43.65 mg/mL) highlights the importance of starting with a small amount of the compound to test its solubility in your specific batch of DMSO. The purity of both the compound and the solvent can affect solubility.

Experimental Protocols

Preparation of WWL123 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **WWL123** in DMSO.

Materials:

- **WWL123** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated analytical balance

Procedure:

- **Equilibrate:** Allow the **WWL123** vial to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.[\[4\]](#)
- **Weigh:** Accurately weigh the desired amount of **WWL123** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.365 mg of **WWL123** (based on a molecular weight of 436.5 g/mol).
- **Dissolve:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the **WWL123** powder.
- **Mix:** Vortex the solution thoroughly for several minutes to aid dissolution.
- **Sonication (Recommended):** If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[\[3\]](#) Gentle warming (e.g., 37°C) can also be applied.[\[2\]](#)

- **Visual Inspection:** Visually inspect the solution to ensure that the compound has completely dissolved and that there are no visible particulates.
- **Aliquot:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the stock solution aliquots at -20°C or -80°C.^{[2][4]} Consult the supplier's datasheet for specific long-term storage recommendations. Stored at -80°C, the solution is typically stable for up to 6 months.^[2]

Preparation of Working Solutions for in vitro Assays

Important Considerations:

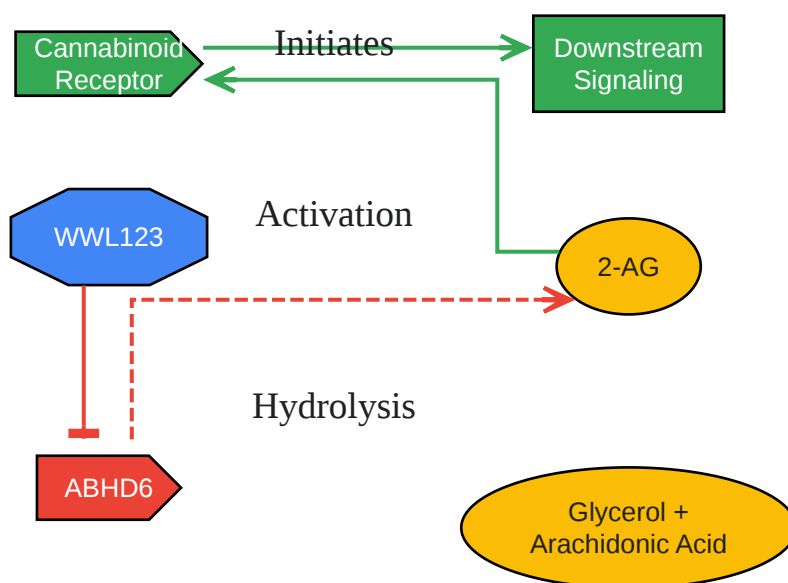
- The final concentration of DMSO in the cell culture medium should be kept as low as possible (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the stock solution for each experiment.

Procedure:

- **Thaw:** Thaw a single aliquot of the **WWL123** stock solution at room temperature.
- **Dilute:** Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your assay.
- **Mix:** Gently mix the working solutions by pipetting or gentle vortexing before adding to the cells.

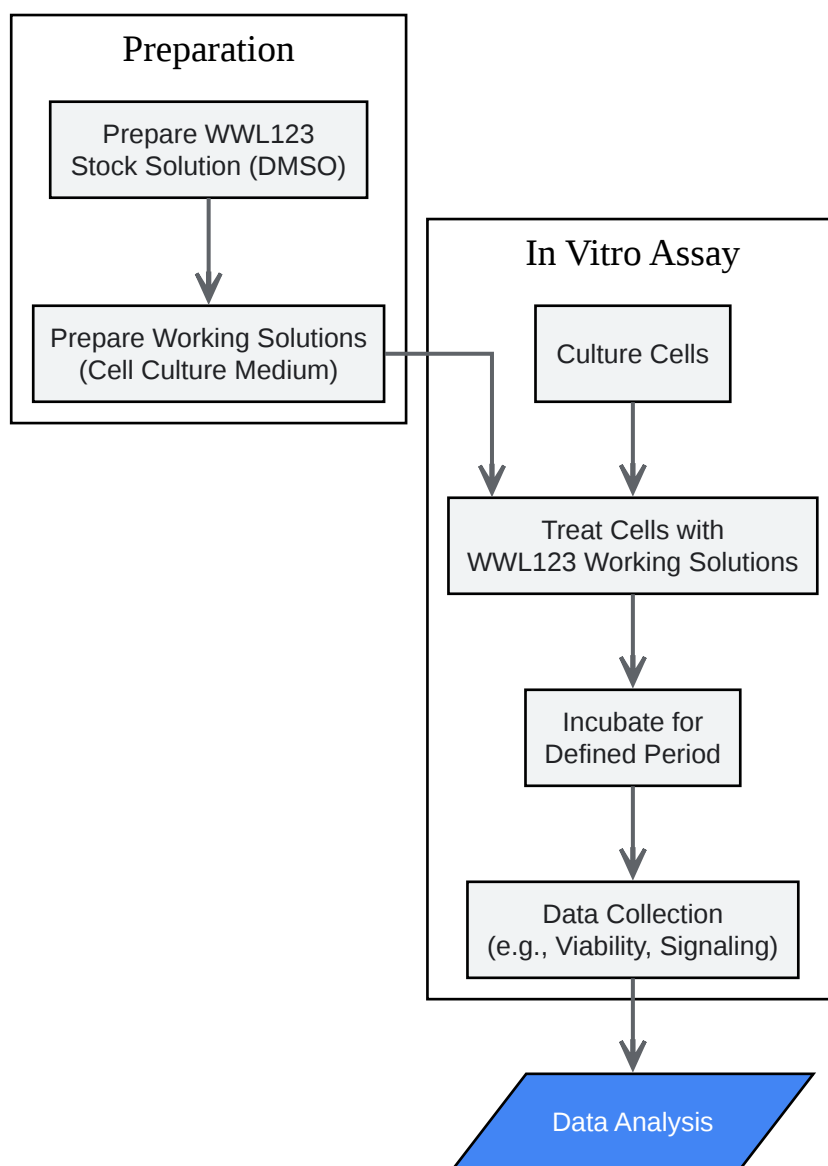
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **WWL123** and a general workflow for its use in in vitro assays.



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Caption: **WWL123** inhibits ABHD6, preventing the breakdown of 2-AG.



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Caption: General workflow for using **WWL123** in cell-based assays.

Cautions and Best Practices

- **Use High-Purity Reagents:** Always use high-purity, anhydrous DMSO and sterile cell culture reagents to ensure the integrity of your experiments.
- **DMSO Toxicity:** Be mindful of the final DMSO concentration in your assays and include a vehicle control (DMSO alone) to account for any solvent effects.

- **Compound Stability:** Avoid repeated freeze-thaw cycles of the stock solution. Aliquoting is highly recommended.
- **Inconsistent Solubility:** Due to the reported variations in solubility, it is advisable to perform a small-scale solubility test before preparing a large stock solution.
- **CAS Number Confirmation:** There has been some confusion in the literature regarding the correct structure and CAS number for **WWL123**. The correct CAS number is 1338574-83-6. Ensure you have procured the correct compound.

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